

Discovery and history of 5-Hexenyl acetate

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Compound of Interest

Compound Name: 5-Hexenyl acetate

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5-Hexenyl Acetate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Hexenyl acetate is a versatile organic compound with the chemical formula $C_8H_{14}O_2$. It is the acetate ester of 5-hexen-1-ol. This colorless liquid is characterized by its fruity, green, and sweet aroma. While the specific historical details of its initial discovery and synthesis are not readily available in prominent scientific literature, its modern significance is well-documented. It serves as a crucial building block in the synthesis of various high-value chemicals, particularly in the field of insect pheromones and polymer chemistry. This technical guide provides an in-depth overview of **5-Hexenyl acetate**, focusing on its synthesis, chemical properties, and key applications.

Chemical Properties and Data

5-Hexenyl acetate's physical and chemical properties are well-characterized, making it a reliable reagent in various chemical transformations. Key quantitative data are summarized in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C8H14O2	[1][2]
Molecular Weight	142.20 g/mol	[1]
CAS Number	5048-26-0	[1][2][3]
Boiling Point	173-174 °C (lit.)	[3]
Density	0.883 g/mL at 25 °C (lit.)	[3]
Refractive Index (n _{20/D})	1.423 (lit.)	[3]
Flash Point	60.6 °C (141.1 °F) - closed cup	[3]
Synonyms	hex-5-enyl acetate, Acetic acid 5-hexenyl ester, 6-Acetoxy-1-hexene	[2][4]

Synthesis of 5-Hexenyl Acetate

The most common and well-documented method for the synthesis of **5-Hexenyl acetate** is through the esterification of 5-hexen-1-ol with an acetylating agent. A detailed experimental protocol for a related synthesis starting from 6-bromo-1-hexene is provided below. This two-step process first forms **5-hexenyl acetate**, which can then be hydrolyzed to 5-hexen-1-ol. For the purpose of this guide, we will focus on the first step, which yields the target compound.

Experimental Protocol: Synthesis from 6-bromo-1-hexene and Potassium Acetate

This protocol describes the synthesis of **5-Hexenyl acetate** via nucleophilic substitution of 6-bromo-1-hexene with potassium acetate.

Materials:

- 6-bromo-1-hexene
- Potassium acetate

- Tetrabutylammonium bromide
- Acetonitrile
- Methyl tert-butyl ether
- Water
- Anhydrous sodium sulfate
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Rotary evaporator
- Separatory funnel

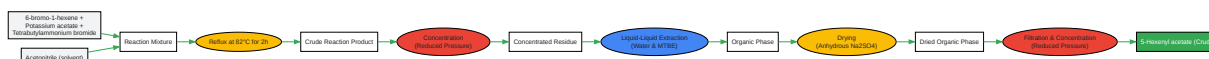
Procedure:

- In a round-bottom flask, dissolve 200.0 g of 6-bromo-1-hexene and 39.4 g of tetrabutylammonium bromide in 400 ml of acetonitrile.
- Add 144.0 g of potassium acetate to the mixture.
- Heat the mixture to 82°C and maintain a gentle reflux for 2 hours.
- After the reaction is complete, allow the mixture to cool to room temperature (20°C).
- Concentrate the mixture under reduced pressure using a rotary evaporator.
- To the resulting concentrate, add 400 ml of water and 200 ml of methyl tert-butyl ether.
- Stir the mixture vigorously in a separatory funnel and then allow the layers to separate.
- Collect the organic layer. Extract the aqueous layer with an additional 100 ml of methyl tert-butyl ether.

- Combine the organic layers and dry over anhydrous sodium sulfate.
- Filter the mixture to remove the drying agent.
- Concentrate the filtrate under reduced pressure to obtain crude **5-Hexenyl acetate**.
- The crude product can be further purified by vacuum distillation.

Synthesis Workflow Diagram

The following diagram illustrates the logical workflow for the synthesis of **5-Hexenyl acetate** from 6-bromo-1-hexene.



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Caption: Synthesis workflow for **5-Hexenyl acetate**.

Applications in Research and Development

5-Hexenyl acetate is a valuable intermediate in modern organic synthesis. Its bifunctional nature, containing both an ester and a terminal alkene, allows for a wide range of chemical modifications.

Synthesis of Insect Pheromones

A significant application of **5-Hexenyl acetate** is in the synthesis of insect sex pheromones.[3] These complex molecules are often long-chain unsaturated acetates. The 5-hexenyl group provides a convenient starting point for chain elongation and the introduction of additional double bonds through reactions such as olefin metathesis.[5] For example, it has been used in the synthesis of (4E,7Z)-4,7-tridecadienyl acetate, a component of the sex pheromone of the potato tuberworm moth.[3]

Polymer Chemistry

5-Hexenyl acetate also finds applications in polymer science. It can be used as a comonomer or as a molecule for post-polymerization modification. The terminal double bond can participate in polymerization reactions, such as ring-opening metathesis polymerization (ROMP) of cyclic olefins, to introduce pendant ester functionalities into the polymer backbone. These ester groups can then be further modified to alter the physical and chemical properties of the resulting polymer.

Mechanistic Studies

The 5-hexenyl moiety is a classic substrate for studying radical cyclization reactions. The 5-hexenyl radical readily undergoes a 5-exo-trig cyclization to form a cyclopentylmethyl radical. This well-understood transformation allows researchers to use **5-Hexenyl acetate** and its derivatives to probe radical reaction mechanisms and to develop new synthetic methodologies for the construction of five-membered rings.[5]

Conclusion

5-Hexenyl acetate, while its early history is not prominently documented, has emerged as a significant compound in contemporary organic chemistry. Its utility as a synthetic building block, particularly in the fields of insect pheromone synthesis and polymer chemistry, is well-established. The straightforward methods for its synthesis, combined with its versatile reactivity, ensure its continued importance in both academic research and industrial applications. This guide has provided a comprehensive overview of its properties, synthesis, and key applications to aid researchers and professionals in the chemical sciences.

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